

Application Notes and Protocols for Clofibric-d4 Acid Solution

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Compound of Interest

Compound Name: Clofibric-d4 Acid

Cat. No.: B562975

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Introduction

Clofibric-d4 acid is the deuterated form of clofibric acid, the active metabolite of the lipid-lowering drug clofibrate.[1][2][3] Due to its structural similarity and mass difference, **Clofibric-d4 acid** is an ideal internal standard for the quantification of clofibric acid in biological samples using mass spectrometry techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).[4] Clofibric acid itself is a peroxisome proliferator-activated receptor alpha (PPAR α) agonist, which plays a crucial role in the regulation of lipid metabolism.[3][4]

These application notes provide detailed protocols for the preparation of **Clofibric-d4 acid** solutions and an overview of its application as an internal standard.

Data Presentation

Physicochemical Properties of Clofibric-d4 Acid

Property	Value	Reference
Chemical Name	2-(4-chlorophenoxy-d4)-2-methylpropanoic acid	[4]
CAS Number	1184991-14-7	[4][5]
Molecular Formula	C ₁₀ H ₇ D ₄ ClO ₃	[5]
Molecular Weight	218.67 g/mol	[5][6]
Appearance	Solid	[4]
Solubility	Soluble in Acetonitrile, DMSO, Methanol	[4]
Storage	Store at -20°C for long-term stability	[7]

Recommended Concentrations for Internal Standard

Application	Recommended Concentration Range
LC-MS/MS Bioanalysis	0.1 µg/mL to 20 µg/mL

Note: The optimal concentration of the internal standard should be determined empirically for each specific assay and instrument.

Experimental Protocols

Safety Precautions

- Always handle **Clofibric-d4 acid** in a well-ventilated area or a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information.

Protocol 1: Preparation of a 1 mg/mL Stock Solution

This protocol describes the preparation of a 1 mg/mL stock solution of **Clofibric-d4 acid** in methanol.

Materials:

- **Clofibric-d4 acid** (solid)
- Methanol (LC-MS grade or equivalent)
- Analytical balance
- Volumetric flask (e.g., 1 mL or 5 mL)
- Pipettes
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- **Weighing:** Accurately weigh a precise amount of **Clofibric-d4 acid** (e.g., 1 mg) using an analytical balance.
- **Dissolving:** Quantitatively transfer the weighed solid to a clean, dry volumetric flask of the appropriate size.
- **Solvent Addition:** Add a small amount of methanol to the volumetric flask to dissolve the solid.
- **Mixing:** Gently swirl the flask or use a vortex mixer to ensure the solid is completely dissolved. An ultrasonic bath can be used to aid dissolution if necessary.
- **Dilution to Volume:** Once the solid is fully dissolved, add methanol to the volumetric flask until the meniscus reaches the calibration mark.
- **Homogenization:** Cap the flask and invert it several times to ensure the solution is homogeneous.

- Storage: Transfer the stock solution to a labeled, airtight container and store it at -20°C.

Protocol 2: Preparation of Working Solutions by Serial Dilution

This protocol describes the preparation of working solutions from the 1 mg/mL stock solution.

Materials:

- 1 mg/mL **Clofibric-d4 acid** stock solution
- Methanol (LC-MS grade or equivalent)
- Pipettes and sterile pipette tips
- Microcentrifuge tubes or vials

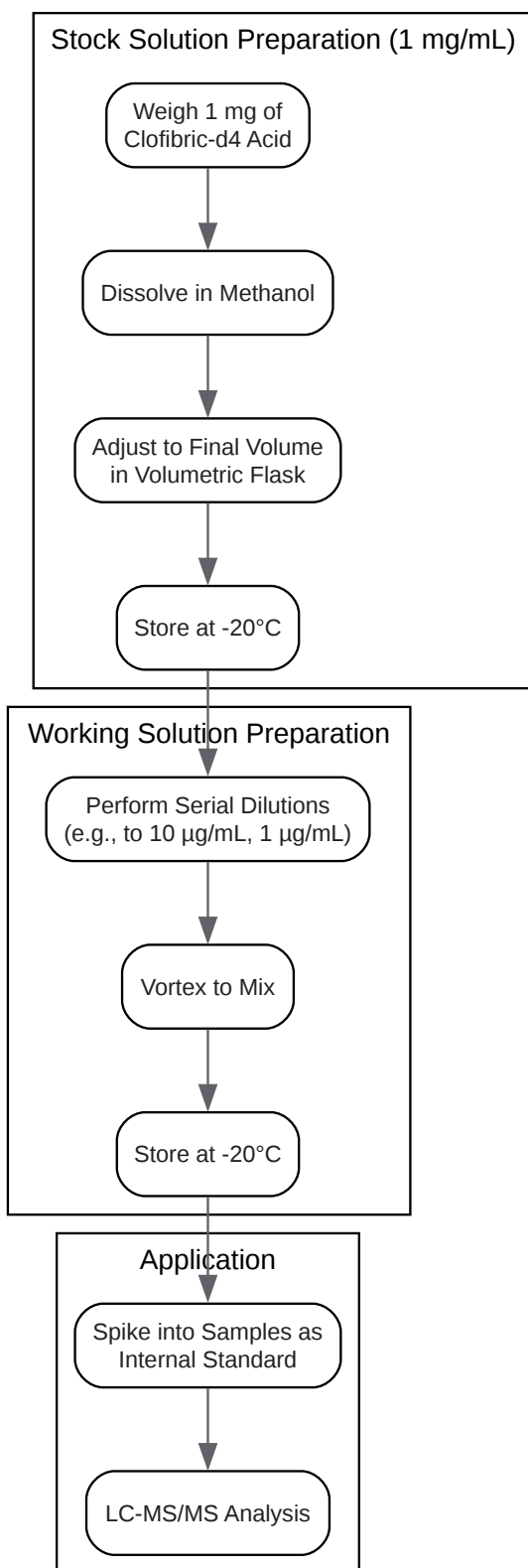
Procedure:

- Labeling: Label a series of microcentrifuge tubes or vials for each desired concentration.
- Calculation: Use the formula $M_1V_1 = M_2V_2$ to calculate the volume of the stock solution needed for each dilution, where:
 - M_1 = Concentration of the stock solution
 - V_1 = Volume of the stock solution to be transferred
 - M_2 = Desired concentration of the working solution
 - V_2 = Final volume of the working solution
- Dilution:
 - For a 10 µg/mL working solution: Transfer 10 µL of the 1 mg/mL stock solution into a tube and add 990 µL of methanol.

- For a 1 µg/mL working solution: Transfer 10 µL of the 10 µg/mL working solution into a tube and add 90 µL of methanol.
- Mixing: Vortex each working solution thoroughly to ensure homogeneity.
- Storage: Store the working solutions at -20°C until use.

Visualization

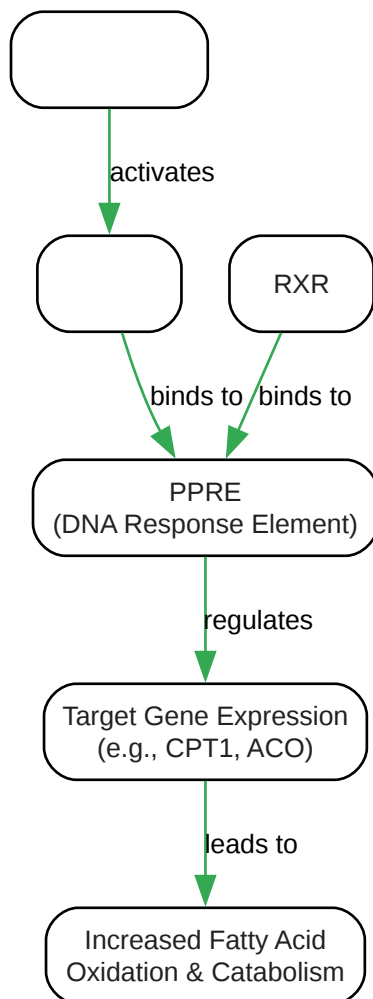
Experimental Workflow: Clofibric-d4 Acid Solution Preparation



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Caption: Workflow for preparing **Clofibric-d4 acid** solutions.

Signaling Pathway: PPAR α Activation by Clofibric Acid



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Caption: Simplified PPAR α signaling pathway.

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